

1-Methylphenazine molecular weight and formula

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Compound of Interest

Compound Name: 1-Methylphenazine

Cat. No.: B086437

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Technical Guide: 1-Methylphenazine

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a concise overview of the fundamental molecular properties of **1-Methylphenazine**, a heterocyclic organic compound. The information is presented to support research and development activities in organic electronics and medicinal chemistry where phenazine derivatives are of interest.^[1]

Core Molecular Data

The essential chemical and physical properties of **1-Methylphenazine** are summarized below. This data is critical for experimental design, analytical characterization, and computational modeling.

Property	Value	Source
Molecular Formula	C ₁₃ H ₁₀ N ₂	[1] [2] [3]
Molecular Weight	194.23 g/mol	[2]
Alternate Molecular Weight	194.236 g/mol	[3]
CAS Number	1016-59-7	[1] [2]
Synonyms	Phenazine, 1-methyl-	[1]
Mass of Molecular Ion	194	[4]

Experimental Protocols

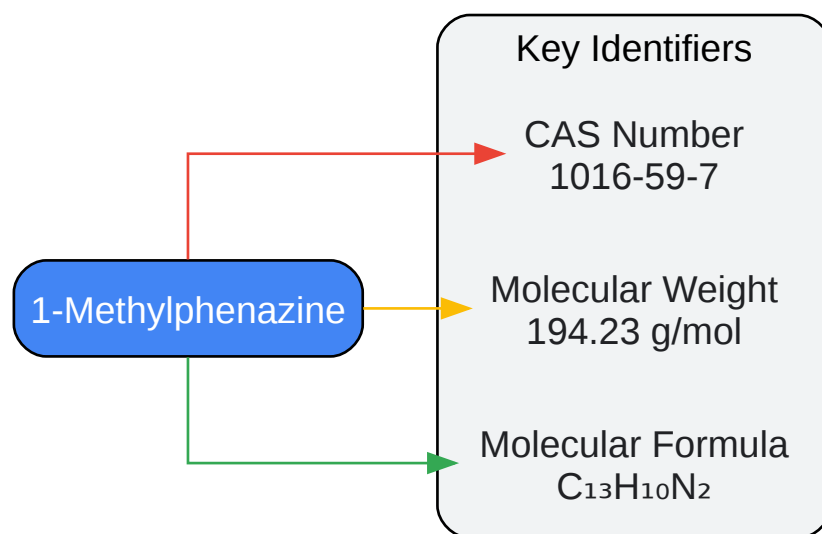
A reference for the synthesis of **1-Methylphenazine** has been identified in the scientific literature.[\[3\]](#) However, the detailed experimental protocol from this source is not publicly available and could not be retrieved for inclusion in this guide.

- Synthesis Reference: Journal of Heterocyclic Chemistry, 5, p. 299, 1968.[\[3\]](#)

Researchers interested in the synthesis of this compound are advised to consult the original publication.

Molecular Information Overview

The following diagram illustrates the core identifying information for **1-Methylphenazine**.



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Caption: Core molecular identifiers for **1-Methylphenazine**.

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References

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- 2. Pseudomonas aeruginosa - Wikipedia [en.wikipedia.org]
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